

Unveiling the Potential of Ursonic Acid Methyl Ester: A Technical Guide

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Compound of Interest

Compound Name: *Ursonic acid methyl ester*

Cat. No.: *B2607097*

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For Researchers, Scientists, and Drug Development Professionals

Ursonic acid methyl ester, a methylated derivative of the naturally occurring pentacyclic triterpenoid ursolic acid, is emerging as a compound of interest in pharmacological research. This technical guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and insights into its biological activities. The information presented herein is intended to serve as a valuable resource for professionals engaged in natural product chemistry, medicinal chemistry, and drug discovery and development.

Core Physical and Chemical Properties

Ursonic acid methyl ester is a white solid compound.^[1] A summary of its key physical and chemical properties is presented in the table below, offering a comparative overview of its fundamental characteristics.

Property	Value	Reference
Molecular Formula	C31H50O3	[2]
Molecular Weight	470.73 g/mol	[2]
CAS Number	32208-45-0	[2]
Melting Point	286 °C	[3]
Boiling Point	526.1 °C at 760 mmHg	[4]
Density	1.06 - 1.07 g/cm ³	[1][4]
Appearance	White solid	[1]
XLogP3	7.7	[5]

Spectral Data for Structural Elucidation

The structural identity of **Ursonic acid methyl ester** is confirmed through various spectroscopic techniques. Available data includes:

- ¹³C NMR Spectroscopy: Data has been recorded on a BRUKER AMX-400 instrument, providing insights into the carbon skeleton of the molecule.[5]
- Mass Spectrometry (GC-MS): Mass spectral data is available from the NIST Mass Spectrometry Data Center, which is crucial for determining the molecular weight and fragmentation patterns.[5] The fragmentation of the parent compound, ursolic acid, often involves a retro-Diels-Alder reaction in the C ring.[6]

Experimental Protocols

Synthesis of Ursonic Acid Methyl Ester

A common method for the synthesis of **Ursonic acid methyl ester** is through the esterification of its parent compound, ursolic acid. A detailed protocol is described below.[2]

Materials:

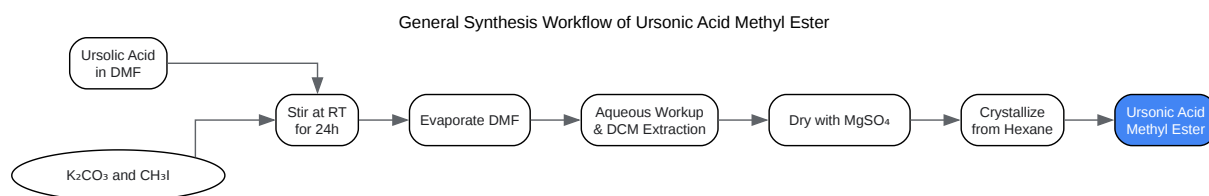
- Ursolic acid (UA)

- Potassium carbonate (K_2CO_3)
- Methyl iodide (CH_3I)
- Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Magnesium sulfate ($MgSO_4$)
- Hexane
- Water

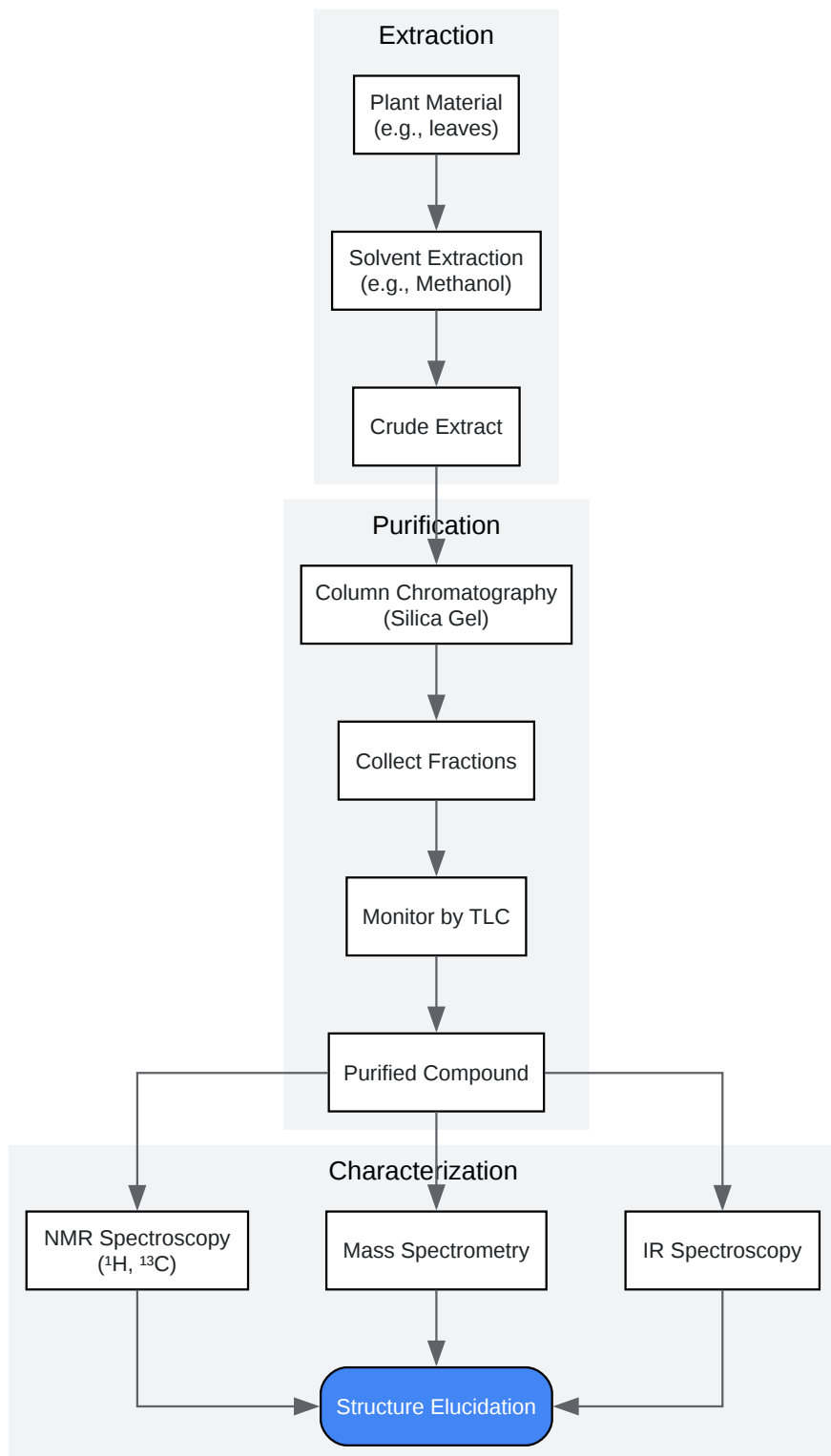
Procedure:

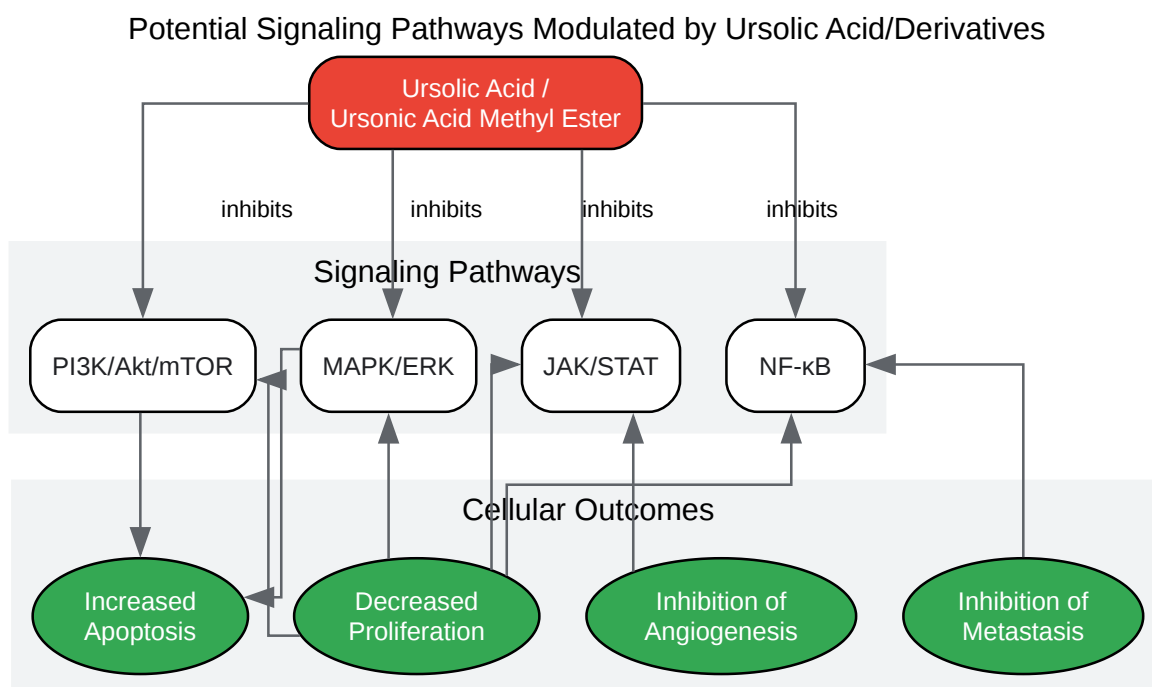
- Dissolve ursolic acid (17.5 mmol) in DMF (80 mL).
- Add K_2CO_3 (35.0 mmol) and CH_3I (38.7 mmol) to the solution.
- Stir the mixture for 24 hours at room temperature.
- After the reaction is complete, evaporate the DMF under reduced pressure.
- Add water (150 mL) to the residue and extract with DCM (3 x 60 mL).
- Combine the organic layers and dry over $MgSO_4$.
- Filter the solution and evaporate the solvent to dryness.
- Crystallize the product from hexane to yield white crystals of **Ursonic acid methyl ester**.

Another approach involves the use of ultrasonic assistance for the esterification of carboxylic acids, which can offer high yields and is considered a safe and cost-effective method.^[7]



General Isolation and Characterization Workflow





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